

ATTO 465 Maleimide for Single-Molecule Detection: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ATTO 465 maleimid

Cat. No.: B15556988

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **ATTO 465 maleimide**, a fluorescent probe with exceptional characteristics for high-sensitivity applications, including single-molecule detection. Its rigid structure minimizes cis-trans isomerization, leading to remarkable fluorescence intensity and spectral stability upon conjugation.[1] This document details its photophysical properties, provides protocols for protein labeling and single-molecule fluorescence resonance energy transfer (smFRET) experiments, and illustrates key experimental workflows.

Core Properties of ATTO 465

ATTO 465 is a fluorescent label derived from acriflavine, exhibiting strong absorption, high fluorescence quantum yield, and notable thermal and photostability.[2] Its maleimide derivative is specifically designed for covalent labeling of molecules containing thiol groups, such as cysteine residues in proteins.

Photophysical Characteristics

The spectral properties of ATTO 465 make it an excellent donor in Förster Resonance Energy Transfer (FRET) studies. A summary of its key quantitative data is presented below.

Property	Value	Reference
Absorption Maximum (λ_{abs})	453 nm	[3]
Emission Maximum (λ_{fl})	506 nm	[3]
Molar Extinction Coefficient (ϵ_{max})	$7.5 \times 10^4 \text{ M}^{-1}\text{cm}^{-1}$	[3]
Fluorescence Quantum Yield (η_{fl})	75%	[3]
Fluorescence Lifetime (τ_{fl})	5.0 ns	[3]
Stokes Shift	53 nm	[3][4]

Note: The photophysical properties are for the carboxy derivative in aqueous solution.

Experimental Protocols

Protein Labeling with ATTO 465 Maleimide

This protocol outlines the steps for labeling a protein with **ATTO 465 maleimide**.

Materials:

- Protein of interest with accessible cysteine residue(s)
- ATTO 465 maleimide**
- Reaction Buffer: Phosphate-buffered saline (PBS), pH 7.0-7.5
- Reducing agent (e.g., Dithiothreitol (DTT) or Tris(2-carboxyethyl)phosphine (TCEP))
- Quenching reagent (e.g., L-cysteine or β -mercaptoethanol)
- Purification column (e.g., Sephadex G-25)

- Anhydrous, amine-free Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)

Procedure:

- Protein Preparation:
 - Dissolve the protein in the reaction buffer to a final concentration of 1-10 mg/mL.
 - If the protein contains disulfide bonds that need to be reduced to expose the cysteine thiol groups, add a 10-fold molar excess of a reducing agent like TCEP. If DTT is used, it must be removed by dialysis before adding the dye, as it also contains a thiol group.
- Dye Preparation:
 - Immediately before use, prepare a stock solution of **ATTO 465 maleimide** in anhydrous DMF or DMSO at a concentration of 1-10 mM.
- Labeling Reaction:
 - Add a 10- to 20-fold molar excess of the **ATTO 465 maleimide** stock solution to the protein solution.
 - Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light.
- Quenching:
 - Add a quenching reagent in excess (e.g., 10-fold molar excess over the dye) to react with any unreacted maleimide.
- Purification:
 - Separate the labeled protein from the unreacted dye and quenching reagent using a size-exclusion chromatography column (e.g., Sephadex G-25) pre-equilibrated with a suitable storage buffer.

Single-Molecule FRET (smFRET) with ATTO 465 as a Donor

This protocol describes a typical smFRET experiment using ATTO 465 as the donor and ATTO 542 as a suitable acceptor.

Materials:

- Protein or biomolecule of interest labeled with both **ATTO 465 maleimide** (donor) and an acceptor maleimide dye (e.g., ATTO 542).
- Microscope coverslips and slides.
- Immobilization reagents (e.g., biotin-PEG and streptavidin for surface passivation and immobilization).
- Imaging buffer (e.g., PBS with an oxygen scavenging system like protocatechuic acid/protocatechuate-3,4-dioxygenase (PCA/PCD) and a triplet-state quencher like trolox).

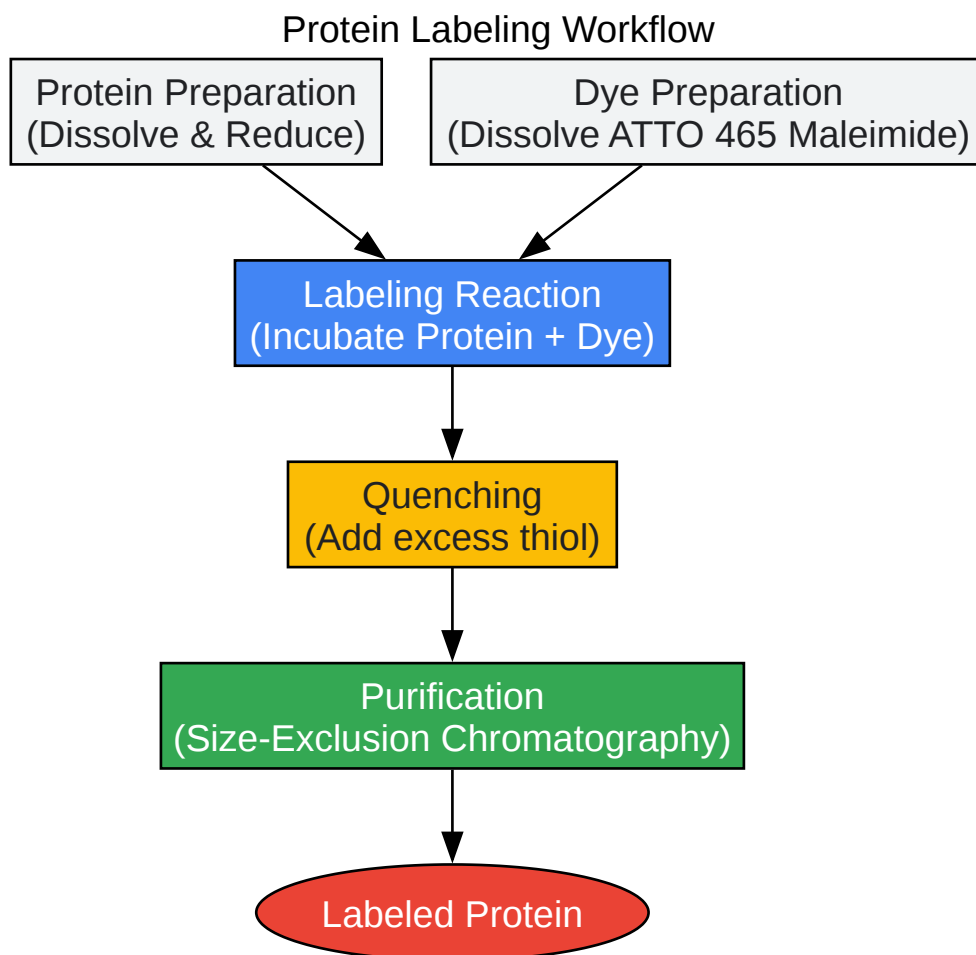
Procedure:

- Surface Preparation:
 - Clean microscope slides and coverslips thoroughly.
 - Passivate the surface of the coverslip to prevent non-specific binding of the labeled molecules. This is often achieved by creating a polyethylene glycol (PEG) layer, which can be functionalized with biotin.
- Sample Immobilization:
 - Incubate the biotin-PEGylated surface with streptavidin.
 - Introduce the biotinylated and dual-labeled biomolecules at a very low concentration (pM to nM range) to ensure that individual molecules are well-separated.
- Microscopy Setup:

- Use a total internal reflection fluorescence (TIRF) microscope or a confocal microscope equipped for single-molecule detection.
- The excitation laser should be set to efficiently excite the donor dye (ATTO 465), typically around 450 nm.
- The emitted fluorescence is split into two channels using a dichroic mirror, one for the donor emission (around 506 nm) and one for the acceptor emission (around 562 nm for ATTO 542).
- Use highly sensitive detectors, such as electron-multiplying charge-coupled device (EMCCD) cameras or single-photon avalanche diodes (SPADs).
- Data Acquisition:
 - Acquire time-series of fluorescence images or intensity traces from individual molecules.
 - Record both the donor and acceptor fluorescence intensities over time.
- Data Analysis:
 - Calculate the FRET efficiency (E) for each single molecule using the formula: $E = I_A / (I_A + \gamma I_D)$, where I_A and I_D are the acceptor and donor intensities, and γ is a correction factor for the differences in quantum yields and detection efficiencies of the two dyes.
 - Analyze the FRET efficiency distributions and time traces to understand the conformational dynamics of the biomolecule.

Visualizations

Experimental Workflow for Protein Labeling

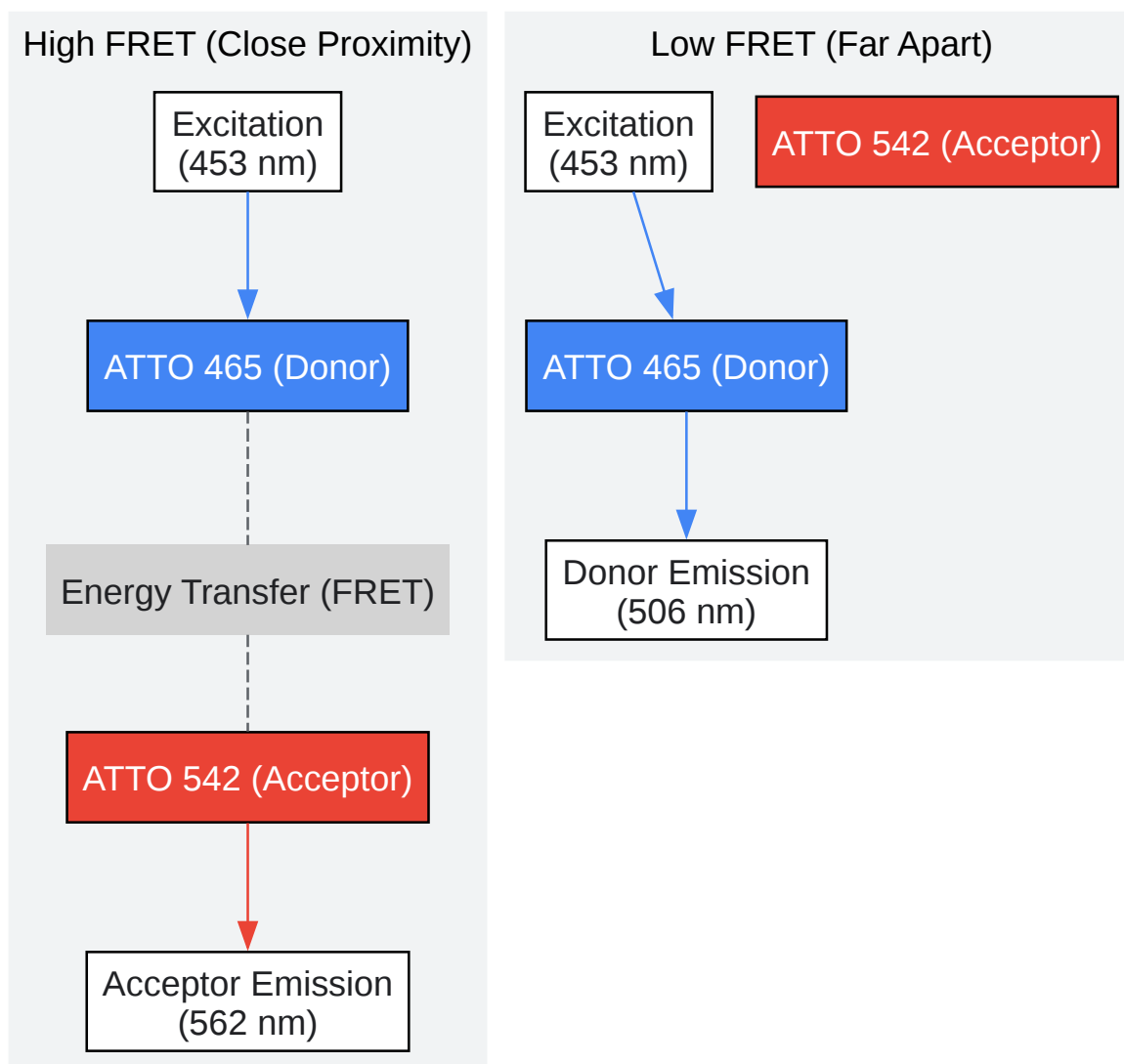


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Caption: Workflow for labeling proteins with **ATTO 465 maleimide**.

Principle of Single-Molecule FRET

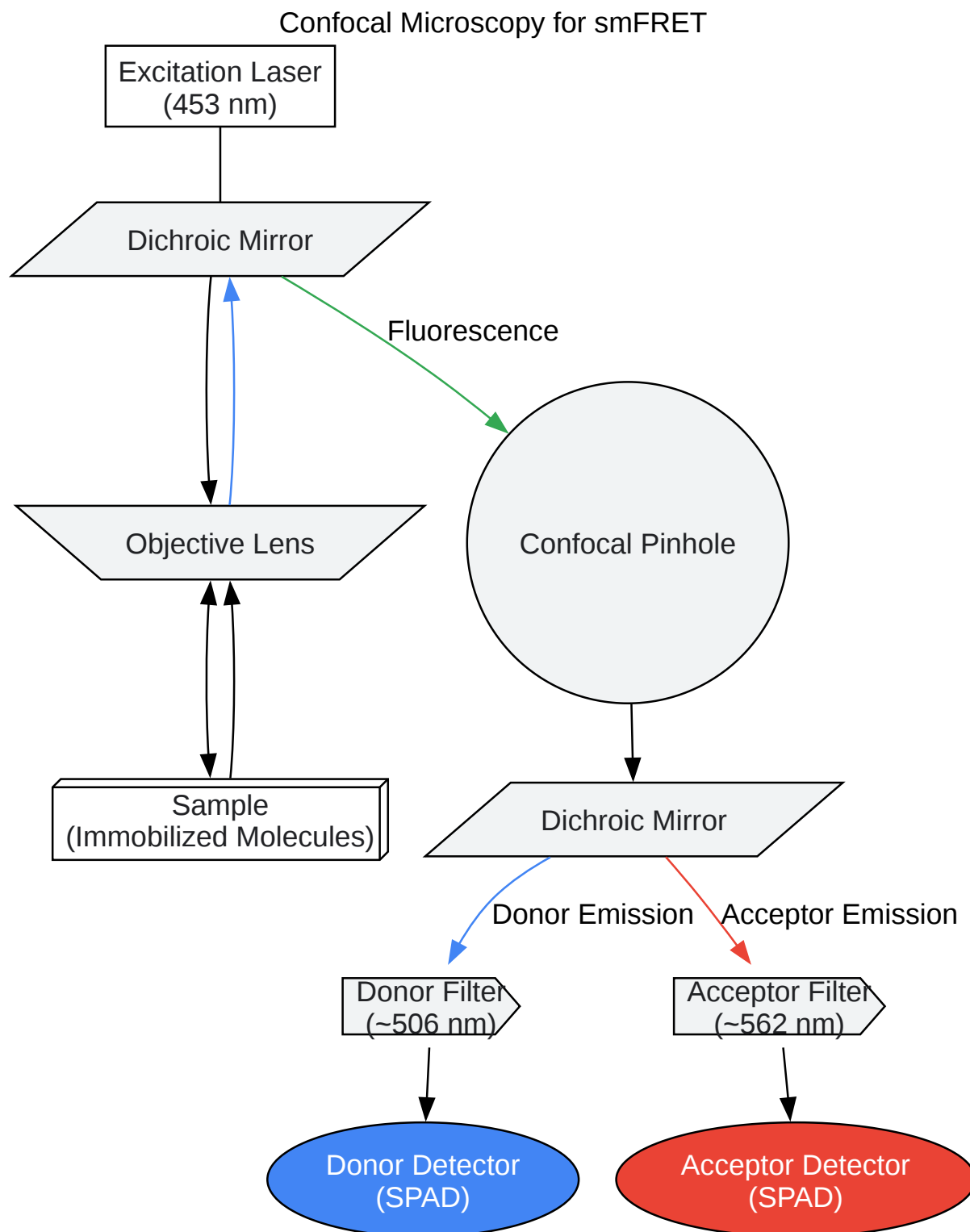
Single-Molecule FRET Principle



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Caption: Schematic of high and low FRET states in a single-molecule experiment.

Single-Molecule Detection Experimental Setup (Confocal)



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Caption: A simplified diagram of a confocal microscopy setup for smFRET detection.

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- To cite this document: BenchChem. [ATTO 465 Maleimide for Single-Molecule Detection: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15556988/docs#atto-465-maleimide-for-single-molecule-detection-an-in-depth-technical-guide>]

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